

# An In-depth Technical Guide to Butyl Isobutyrate

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## Compound of Interest

Compound Name: *Butyl isobutyrate*

Cat. No.: *B1265439*

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This technical guide provides a comprehensive overview of **butyl isobutyrate**, also known by its IUPAC name, butyl 2-methylpropanoate.[1] Its CAS number is 97-87-0.[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

## Physicochemical Properties

**Butyl isobutyrate** is a colorless liquid with a characteristic fresh, fruity aroma reminiscent of apple and banana, and a sweet, pineapple-like taste.[2] It is almost insoluble in water but miscible with alcohol and oils.[2]

Table 1: Physical and Chemical Properties of **Butyl Isobutyrate**

Property	Value	Reference
CAS Number	97-87-0	[1][3][4]
IUPAC Name	butyl 2-methylpropanoate	[1][5]
Molecular Formula	C8H16O2	[1][2]
Molecular Weight	144.21 g/mol	[1][2]
Boiling Point	155-156 °C	[2][6]
Melting Point	-88.07 °C (estimate)	[2][7]
Density	0.862 g/mL at 25 °C	[2][6]
Refractive Index	n <sub>20/D</sub> 1.401	[2][6]
Flash Point	110 °F (43.3 °C)	[2][8]
Solubility	Insoluble in water; miscible with alcohol and oils.	[2]
Vapor Pressure	4.33 mm Hg at 25 °C	[9]
LogP	2.65	[2]
Odor Threshold	0.022 ppm	[2]

## Synthesis of Butyl Isobutyrate

The primary method for synthesizing **butyl isobutyrate** is through the Fischer-Speier esterification of isobutyric acid with n-butanol.[2][10] This reaction is typically catalyzed by a strong acid, such as sulfuric acid.[2] The equilibrium of the reaction can be shifted toward the product by removing the water formed during the reaction.[10]

Materials:

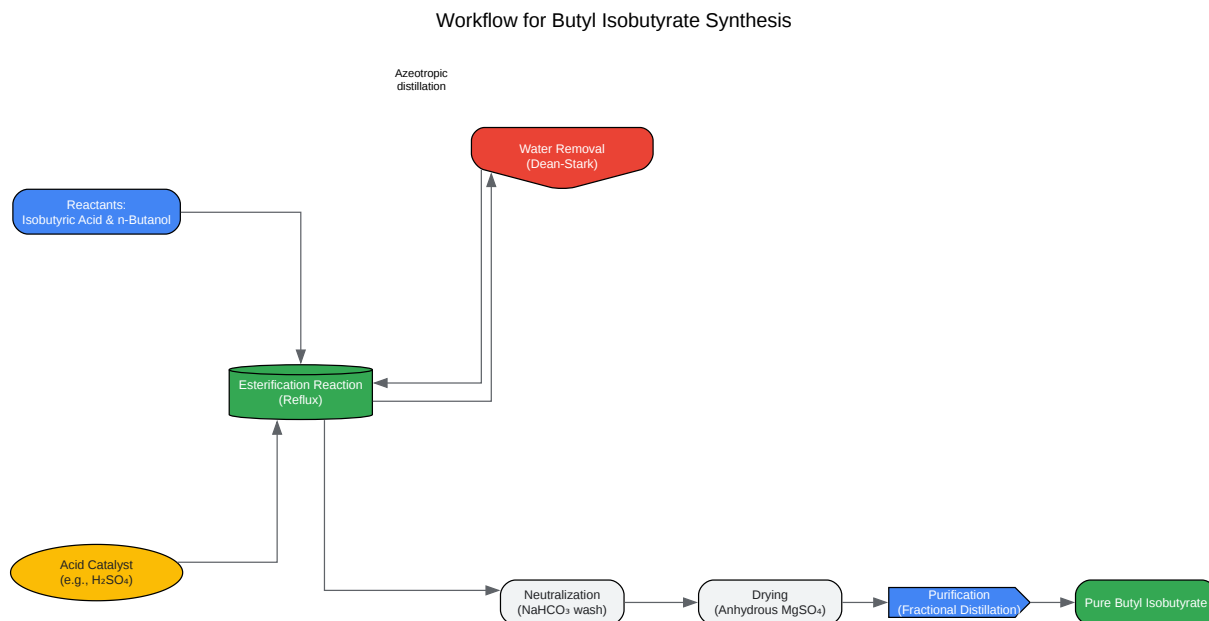
- Isobutyric acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)

- Benzene (optional, for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine isobutyric acid and a molar excess of n-butanol.[\[2\]](#)[\[10\]](#)
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.[\[2\]](#)
- Heat the mixture to reflux. If using benzene, water will be removed azeotropically and collected in the Dean-Stark trap.[\[2\]](#)
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the esterification.
- Cool the reaction mixture to room temperature.
- Wash the mixture with water and then with a sodium bicarbonate solution to neutralize the acidic catalyst.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Purify the crude **butyl isobutyrate** by fractional distillation to obtain the final product.[\[11\]](#)

Below is a diagram illustrating the workflow for the synthesis of **butyl isobutyrate** via Fischer-Speier esterification.



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Caption: Synthesis of **Butyl Isobutyrate** via Fischer-Speier Esterification.

## Applications in Research and Development

While primarily used in the flavor and fragrance industries, **butyl isobutyrate** also finds applications in scientific research and development.[3][6] It can be used as a solvent in various formulations, including coatings, adhesives, and inks.[3] In the context of drug development, esters like **butyl isobutyrate** can be used in synthesis as intermediates or as part of formulation studies.[3][5] It is also noted as a volatile flavor compound in Chardonnay musts, indicating its presence and potential role in fermentation and food science research.[7]

## Safety and Toxicology

**Butyl isobutyrate** is considered to have low toxicity.[12] However, it is a flammable liquid and can cause skin and eye irritation.[3][12] Proper handling and storage procedures are necessary.

Table 2: Safety and Hazard Information for **Butyl Isobutyrate**

Hazard Information	Details	Reference
GHS Pictograms	GHS02 (Flammable), GHS07 (Irritant)	<a href="#">[2]</a>
Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	<a href="#">[2]</a>
Precautionary Statements	P210 (Keep away from heat/sparks/open flames/hot surfaces), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	<a href="#">[2]</a> <a href="#">[11]</a>
Personal Protective Equipment	Splash goggles, lab coat or synthetic apron, gloves.	<a href="#">[12]</a>
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.	<a href="#">[11]</a>
Acute Oral LD50 (Rat)	>5000 mg/kg	<a href="#">[12]</a>
Acute Dermal LD50 (Rabbit)	>5000 mg/kg	<a href="#">[12]</a>

For detailed safety information, always refer to the substance's Safety Data Sheet (SDS).[\[12\]](#)  
[\[13\]](#)

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